

N,1-Dimethyl-L-tryptophan CAS number and molecular weight

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Compound of Interest

Compound Name: *N,1-Dimethyl-L-tryptophan*

Cat. No.: *B15127308*

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Technical Guide: N,1-Dimethyl-L-tryptophan

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **N,1-Dimethyl-L-tryptophan**, focusing on its fundamental chemical properties. The information is intended to serve as a foundational reference for professionals in research and development.

Core Chemical Properties

N,1-Dimethyl-L-tryptophan is a derivative of the essential amino acid L-tryptophan. The defining structural feature is the presence of two methyl groups: one on the indole nitrogen (position 1) and another on the alpha-amino group (N). This methylation significantly alters the compound's physicochemical properties compared to its parent molecule.

A summary of the key quantitative data for **N,1-Dimethyl-L-tryptophan** is presented in the table below.

Property	Value	Source
CAS Number	1152412-98-0	[1]
Molecular Weight	232.28 g/mol	[1] [2]
Molecular Formula	C13H16N2O2	[1] [2]

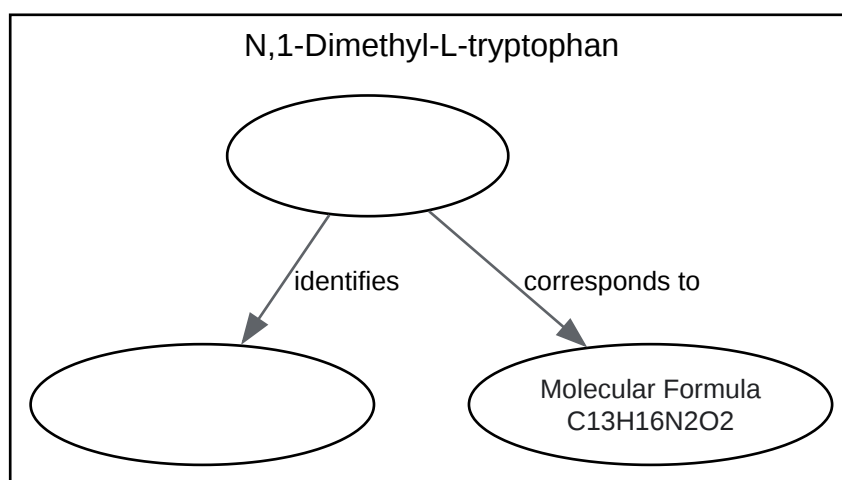
Experimental Protocols and Biological Activity

As of this writing, detailed experimental protocols, including synthesis, purification, and analytical methods, for **N,1-Dimethyl-L-tryptophan** are not extensively documented in publicly accessible scientific literature. Similarly, information regarding its specific signaling pathways and broader biological activity is not readily available. The data that is available primarily originates from chemical supplier databases.

Chemical Structure and Identification

The structural representation and key identifiers of **N,1-Dimethyl-L-tryptophan** are crucial for its unambiguous identification in a research context.

Logical Relationship of N,1-Dimethyl-L-tryptophan Identifiers



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Caption: Key identifiers for **N,1-Dimethyl-L-tryptophan**.

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References

- 1. N,1-Dimethyl-L-tryptophan 95% | CAS: 1152412-98-0 | AChemBlock [achemblock.com]
- 2. N-dimethyl-L-tryptophan | C₁₃H₁₆N₂O₂ | CID 13946331 - PubChem [pubchem.ncbi.nlm.nih.gov]
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